

Application Note: AN2718 Cell-Based and Biochemical Assays for Antifungal Activity Assessment

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Compound of Interest

Compound Name: AN2718

Cat. No.: B1667275

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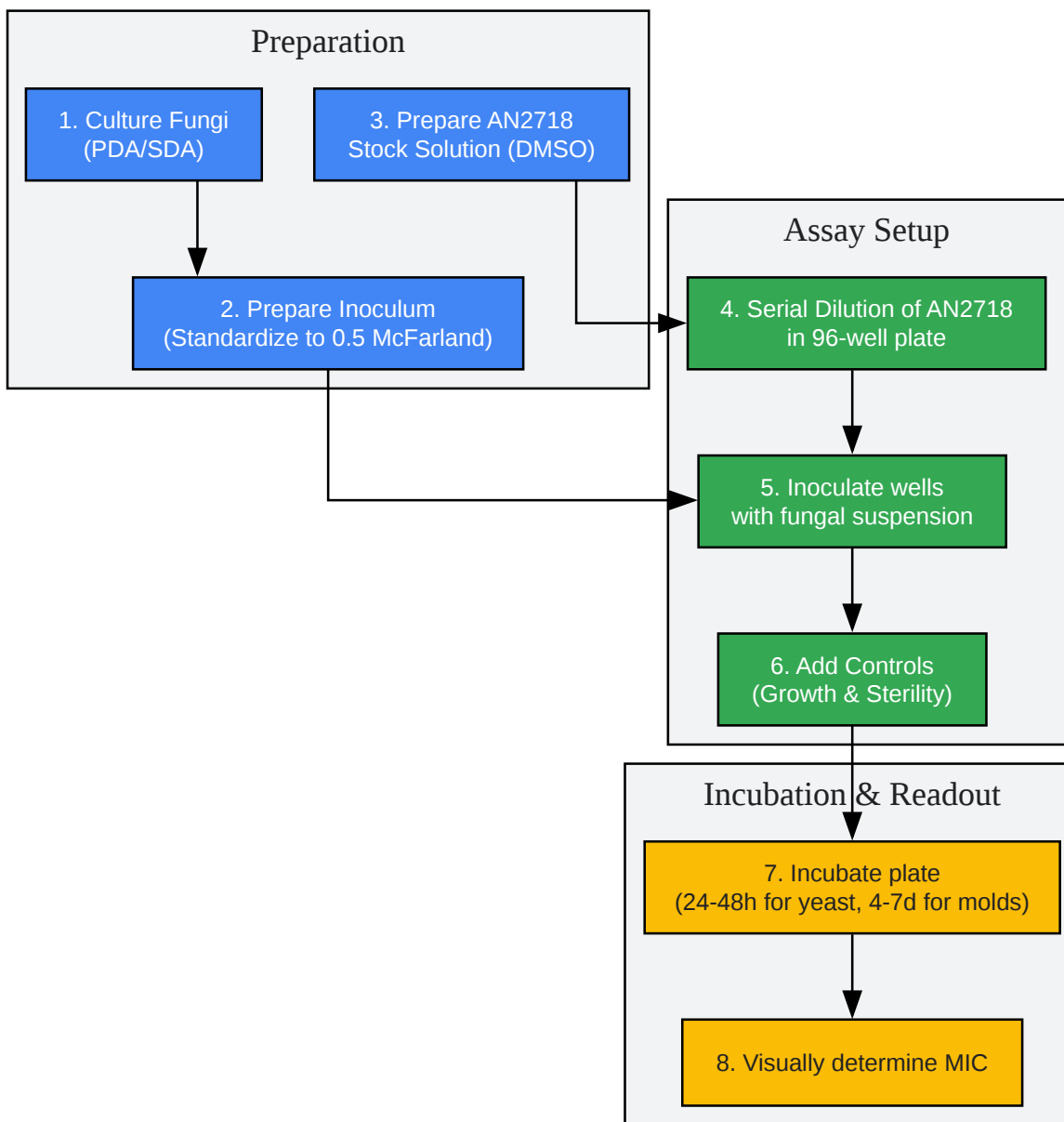
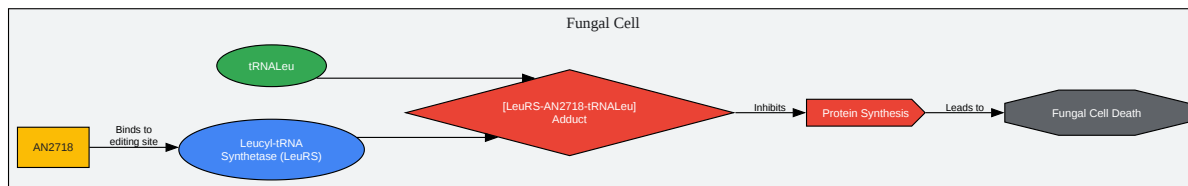
Introduction

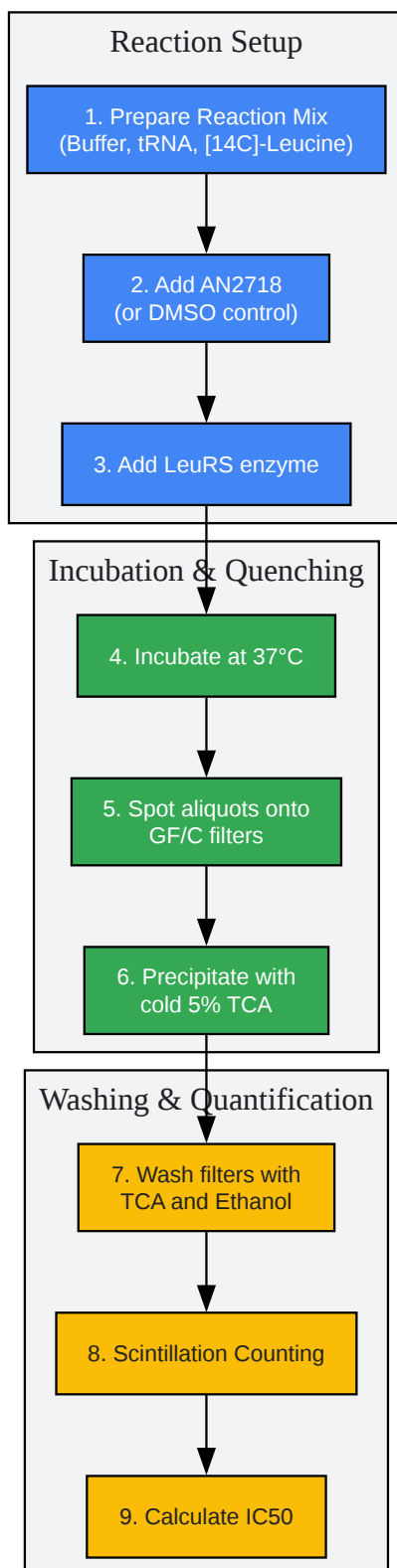
AN2718, also known as crisaborole, is a novel benzoxaborole antifungal agent. Its unique mechanism of action involves the inhibition of fungal protein synthesis through the targeting of leucyl-tRNA synthetase (LeuRS).[1] By forming an adduct with tRNA^{Leu} in the editing site of the LeuRS enzyme, **AN2718** effectively traps the tRNA molecule, leading to a cessation of protein elongation and subsequent fungal cell death.[1] This application note provides detailed protocols for assessing the antifungal activity of **AN2718** using both cell-based and biochemical assays. The primary cell-based method described is the broth microdilution assay for determining the Minimum Inhibitory Concentration (MIC), following the guidelines of the Clinical and Laboratory Standards Institute (CLSI). Additionally, a biochemical assay to determine the in vitro inhibition of LeuRS is detailed.

Mechanism of Action of AN2718

AN2718's antifungal activity stems from its specific inhibition of leucyl-tRNA synthetase (LeuRS), a crucial enzyme in protein biosynthesis. The process, known as the oxaborole tRNA-trapping (OBORT) mechanism, involves the boron atom of **AN2718** forming a stable adduct with the terminal adenosine of tRNA^{Leu} within the editing domain of the LeuRS enzyme.[1] This covalent complex effectively sequesters the tRNA, preventing its participation in the

elongation phase of protein synthesis, which ultimately leads to fungal cell growth inhibition and death.





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References

- 1. M27 | Reference Method for Broth Dilution Antifungal Susceptibility Testing of Yeasts [clsi.org]
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